Application Notes and Protocols for (2S,3R)-LP99 Cellular Uptake and Distribution

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Compound of Interest

Compound Name:	*(2S,3R)-LP99*
Cat. No.:	*B10814352*

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Introduction

(2S,3R)-LP99 is a potent and selective small molecule inhibitor of the bromodomains of BRD7 and BRD9, which are components of the human SWI/SNF chromatin-remodeling complexes.[1] This epigenetic probe has been demonstrated to disrupt the association of BRD7 and BRD9 with acetylated histones within cells.[1] Functionally, **(2S,3R)-LP99** plays a role in regulating the secretion of pro-inflammatory cytokines.[1] For instance, it has been shown to inhibit the secretion of Interleukin-6 (IL-6) in lipopolysaccharide (LPS)-stimulated human monocytic THP-1 cells, highlighting its potential as an anti-inflammatory agent.[1] Understanding the cellular uptake and tissue distribution of **(2S,3R)-LP99** is critical for elucidating its pharmacokinetic and pharmacodynamic properties, which is essential for its development as a therapeutic agent.

These application notes provide detailed protocols for quantifying the cellular uptake of **(2S,3R)-LP99** in an in vitro cell model and for assessing its biodistribution in vivo. The protocols are designed to be robust and adaptable, utilizing liquid chromatography-tandem mass spectrometry (LC-MS/MS) for sensitive and specific quantification.

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Quantitative Data Summary

The following tables present hypothetical, yet representative, data for the cellular uptake and tissue distribution of **(2S,3R)-LP99**.

Table 1: In Vitro Cellular Uptake of **(2S,3R)-LP99** in THP-1 Cells

Time (minutes)	Intracellular Concentration (ng/10^6 cells)
0	0.0
5	12.5
15	30.2
30	48.9
60	55.3
120	56.1

Note: Data are representative of an experiment where THP-1 cells were incubated with 1 µM **(2S,3R)-LP99**.

Table 2: In Vivo Tissue Distribution of **(2S,3R)-LP99** in Mice

Tissue	Concentration (ng/g of tissue)
Blood	150.7
Liver	890.2
Kidney	650.5
Spleen	420.1
Lung	310.8
Heart	180.4
Brain	25.3

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Note: Data are representative of tissue concentrations measured 2 hours post-intravenous administration of a 10 mg/kg dose of **(2S,3R)-LP99**.

Experimental Protocols

Protocol 1: In Vitro Cellular Uptake of (2S,3R)-LP99 in THP-1 Cells

This protocol describes a method to quantify the time-dependent uptake of **(2S,3R)-LP99** into the human monocytic cell line, THP-1, using LC-MS/MS.

Materials:

- THP-1 cells
- RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS)
- **(2S,3R)-LP99**
- Phosphate-Buffered Saline (PBS), ice-cold
- Acetonitrile with an internal standard (e.g., a structurally similar but isotopically labeled compound)
- 24-well cell culture plates
- Cell counter
- Microcentrifuge
- LC-MS/MS system

Methodology:

- Cell Culture and Seeding:
  - Culture THP-1 cells in RPMI-1640 with 10% FBS at 37°C in a 5% CO2 incubator.
  - Seed 1 x 10^6 cells per well in a 24-well plate.

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- Compound Incubation:
  - Prepare a working solution of **(2S,3R)-LP99** in culture medium at the desired final concentration (e.g., 1 µM).
  - Remove the existing medium from the cells and add the **(2S,3R)-LP99** containing medium.
  - Incubate the plate at 37°C for various time points (e.g., 0, 5, 15, 30, 60, 120 minutes).
- Termination of Uptake and Cell Lysis:
  - To terminate the uptake at each time point, place the plate on ice and aspirate the medium.
  - Wash the cells three times with 1 mL of ice-cold PBS to remove any extracellular compound.
  - After the final wash, add 200 µL of ice-cold acetonitrile containing the internal standard to each well to lyse the cells and precipitate proteins.
  - Scrape the wells to ensure complete cell lysis and transfer the lysate to a microcentrifuge tube.
- Sample Preparation for LC-MS/MS:
  - Vortex the cell lysates vigorously for 1 minute.
  - Centrifuge the lysates at 14,000 x g for 10 minutes at 4°C to pellet the precipitated protein and cell debris.
  - Carefully transfer the supernatant to a new tube for LC-MS/MS analysis.
- LC-MS/MS Analysis:
  - Analyze the samples using a validated LC-MS/MS method for the quantification of **(2S,3R)-LP99**.

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- Generate a standard curve using known concentrations of **(2S,3R)-LP99** in the same matrix to determine the concentration in the cell lysates.

- Data Normalization:

  - Normalize the quantified intracellular amount of **(2S,3R)-LP99** to the cell number (e.g., ng/10^6 cells).

Protocol 2: In Vivo Tissue Distribution of (2S,3R)-LP99 in Mice

This protocol provides a framework for assessing the distribution of **(2S,3R)-LP99** across various tissues in a murine model.

Materials:

- **(2S,3R)-LP99**
- Vehicle for administration (e.g., a solution of 5% DMSO, 40% PEG300, and 55% water)
- Mice (e.g., C57BL/6)
- Surgical tools for dissection
- Homogenizer
- Acetonitrile with an internal standard
- LC-MS/MS system

Methodology:

- Compound Administration:

  - Administer **(2S,3R)-LP99** to mice at a defined dose (e.g., 10 mg/kg) via a specific route (e.g., intravenous or oral).

- Tissue Collection:

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- At a predetermined time point post-administration (e.g., 2 hours), euthanize the mice.
- Collect blood via cardiac puncture into heparinized tubes.
- Perfuse the circulatory system with ice-cold saline to remove blood from the organs.
- Dissect and collect tissues of interest (e.g., liver, kidney, spleen, lung, heart, brain).
- Rinse the tissues with cold saline, blot dry, weigh, and flash-freeze in liquid nitrogen. Store at -80°C until analysis.

- Sample Preparation:
  - Plasma: Centrifuge the blood samples to separate the plasma.
  - Tissues: Homogenize the weighed tissues in a suitable volume of PBS.
  - Extraction: To a known volume of plasma or tissue homogenate, add three volumes of cold acetonitrile containing the internal standard to precipitate proteins and extract the compound.
- LC-MS/MS Analysis:
  - Vortex the samples and centrifuge at high speed to pellet the precipitate.
  - Transfer the supernatant for LC-MS/MS analysis.
  - Quantify the concentration of **(2S,3R)-LP99** in each sample against a standard curve prepared in the corresponding matrix (plasma or tissue homogenate).
- Data Expression:
  - Express the results as nanograms of **(2S,3R)-LP99** per gram of tissue (ng/g) or per milliliter of plasma (ng/mL).

Visualizations

Signaling Pathway

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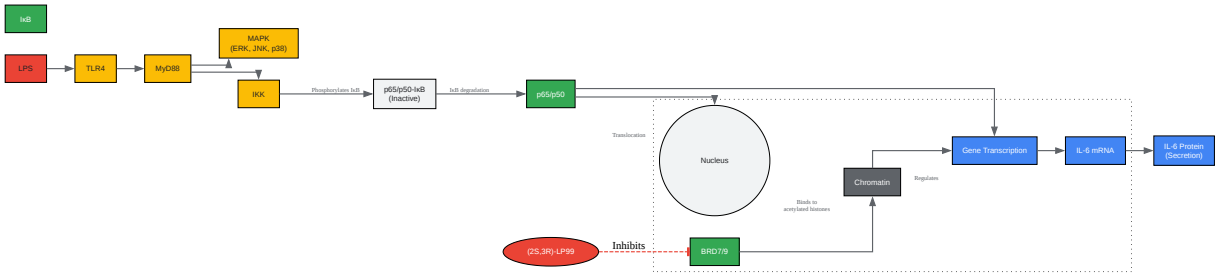

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Caption: LPS-induced pro-inflammatory signaling pathway inhibited by **(2S,3R)-LP99**.

Experimental Workflow

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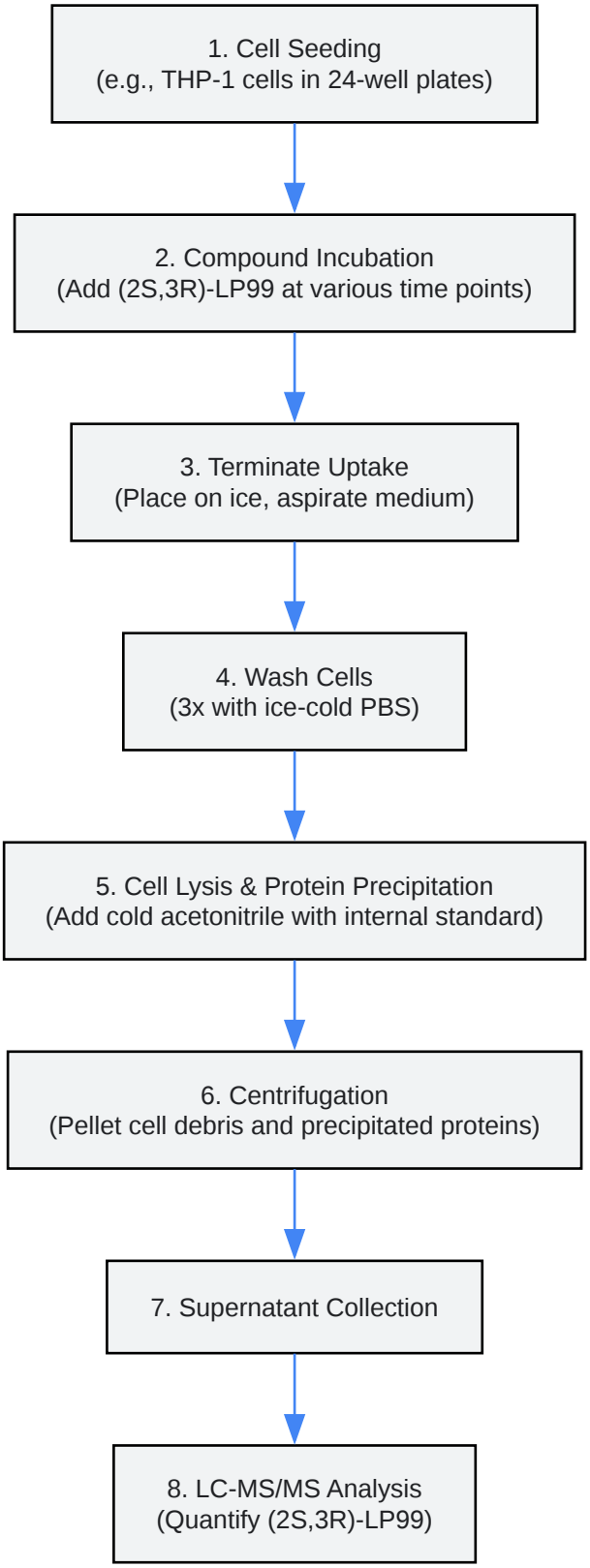

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Caption: General workflow for an in vitro cellular uptake assay.

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References

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